

Application Note: Analysis of Propyrisulfuron in Rice using a Modified QuEChERS Protocol

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Compound of Interest

Compound Name: *Propyrisulfuron*

Cat. No.: *B148232*

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Introduction

Propyrisulfuron is a sulfonylurea herbicide used for controlling a wide range of weeds in rice cultivation.^{[1][2]} Its presence in rice grains is a significant food safety concern, necessitating a reliable and efficient analytical method for its detection and quantification. The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is a streamlined sample preparation technique that has become widely adopted for pesticide residue analysis in various food matrices.^{[3][4][5][6]} This application note provides a detailed protocol for the extraction and cleanup of **propyrisulfuron** residues in rice samples using a modified QuEChERS method, followed by analysis using liquid chromatography-tandem mass spectrometry (LC-MS/MS).

Experimental Protocol

This protocol is a synthesized methodology based on established QuEChERS procedures for pesticide analysis in rice.^{[7][8][9]}

1. Sample Preparation and Homogenization

- Weigh a representative 5-10 g sample of whole rice grains into a grinder.
- Grind the rice to a fine, uniform powder. Homogeneity is crucial for accurate and reproducible results.

2. Hydration

- Transfer the homogenized rice powder (5 g) to a 50 mL polypropylene centrifuge tube.[7]
- Add 10 mL of deionized water to the tube.[7]
- Vortex the mixture vigorously for 1 minute to ensure thorough hydration of the rice matrix.
- Allow the sample to hydrate for 15-30 minutes. This step improves the extraction efficiency of the pesticide from the dry matrix.[7]

3. Extraction

- Add 10 mL of 1% acetic acid in acetonitrile to the hydrated rice sample.[9] Acetonitrile is the extraction solvent of choice for a wide range of pesticides. The addition of acetic acid can help to improve the stability of certain pesticides.
- Add the appropriate internal standard solution to the tube.
- Add the QuEChERS extraction salts. A common formulation for the original method consists of 4 g of anhydrous magnesium sulfate ($MgSO_4$) and 1 g of sodium chloride (NaCl). Another common buffered version contains 4 g $MgSO_4$, 1 g NaCl, 1 g sodium citrate tribasic dihydrate, and 0.5 g sodium citrate dibasic sesquihydrate.[7]
- Immediately cap the tube tightly and shake vigorously for 1 minute to ensure thorough mixing of the sample, solvent, and salts. The salts induce phase separation between the aqueous and organic layers.
- Centrifuge the tube at ≥ 3000 rpm for 5 minutes.[7] This will result in a clear separation of the acetonitrile supernatant (upper layer) from the solid rice matrix and aqueous layer.

4. Dispersive Solid-Phase Extraction (d-SPE) Cleanup

- Carefully transfer a 1 mL aliquot of the acetonitrile supernatant to a 2 mL micro-centrifuge tube containing the d-SPE cleanup sorbents.[7]
- For the cleanup of **propyrisulfuron** in rice, a combination of 150 mg anhydrous $MgSO_4$, 50 mg Primary Secondary Amine (PSA), and 50 mg C18 is recommended.[7] $MgSO_4$ removes

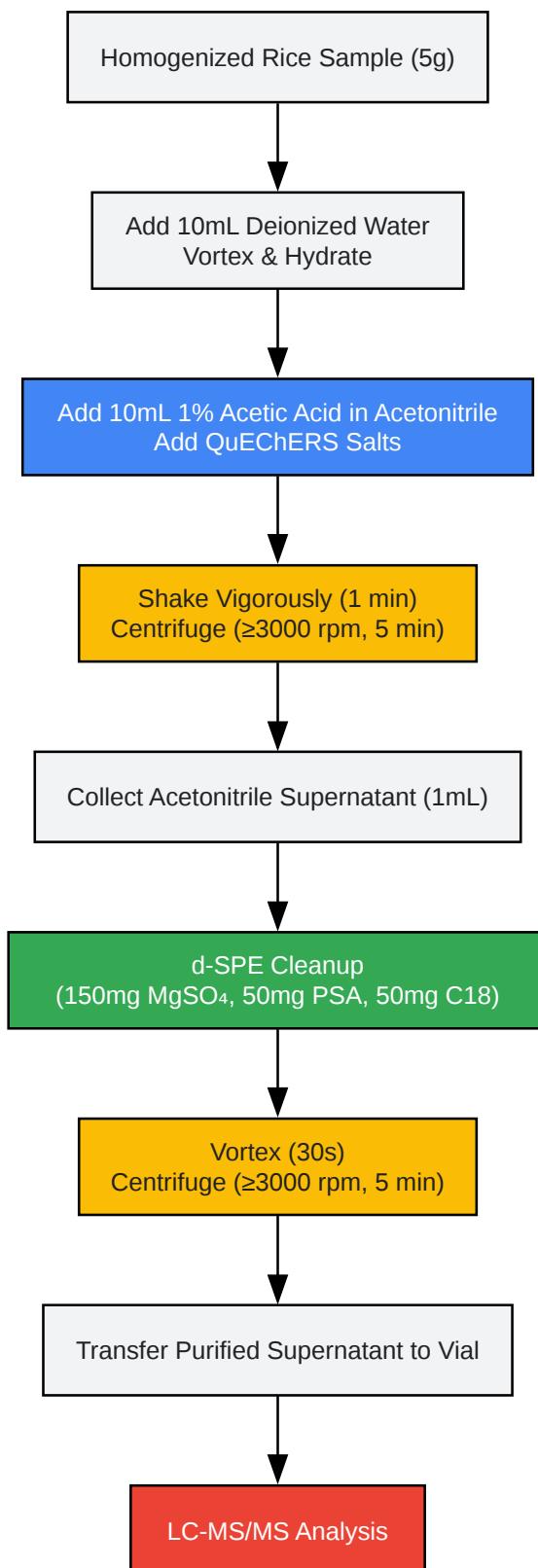
residual water, PSA removes polar interferences such as organic acids and sugars, and C18 removes non-polar interferences like fats and waxes.

- Vortex the tube for 30 seconds to disperse the sorbents throughout the extract.[\[7\]](#)
- Centrifuge at ≥ 3000 rpm for 5 minutes.[\[7\]](#)
- The resulting supernatant is the cleaned-up extract.

5. Final Extract Preparation and Analysis

- Transfer 500-600 μL of the purified supernatant into an autosampler vial for analysis.[\[7\]](#)
- If necessary, the extract can be filtered through a 0.22 μm syringe filter before transfer.
- Analyze the extract using a suitably calibrated LC-MS/MS system.

Experimental Workflow

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Caption: QuEChERS workflow for **propylsulfuron** analysis in rice.

Data Presentation

The following table summarizes the quantitative performance data for the analysis of **propyrisulfuron** in various rice-related matrices using a modified QuEChERS protocol coupled with UPLC-Q-TOF-MS/MS.[9]

Matrix	Spiked Level ($\mu\text{g}/\text{kg}$)	Average Recovery (%)	Relative Standard Deviation (RSD) (%)	Limit of Quantification (LOQ) ($\mu\text{g}/\text{kg}$)
Brown Rice	10	95.8	3.2	2.15
	50	98.2		
	200	101.5		
Rice Husk	10	92.4	4.1	1.88
	50	96.7		
	200	99.8		
Straw	10	88.6	5.5	3.85
	50	91.3		
	200	94.7		

Conclusion

The modified QuEChERS protocol presented in this application note is a simple, rapid, and effective method for the extraction and cleanup of **propyrisulfuron** residues in rice samples.[4] [10] The method demonstrates good recovery and precision, making it suitable for routine monitoring and food safety applications.[9] The use of d-SPE with a combination of PSA and C18 sorbents effectively removes matrix interferences, ensuring reliable quantification by LC-MS/MS.

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